

Application Notes and Protocols for 1-Oleoyl-2-acetyl-sn-glycerol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Oleoyl-2-acetyl-glycerol

Cat. No.: B013814

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidance on the safe handling, storage, and disposal of 1-Oleoyl-2-acetyl-sn-glycerol (OAG). Detailed protocols for its application in cell signaling research are also included, with a focus on its role as a potent activator of Protein Kinase C (PKC).

Product Information and Physicochemical Properties

1-Oleoyl-2-acetyl-sn-glycerol is a synthetic, cell-permeable diacylglycerol (DAG) analog widely used to activate PKC in various cell types.^{[1][2]} Its cell permeability makes it a valuable tool for studying the downstream effects of PKC activation in intact cells.^[3] OAG mimics the action of endogenous DAG, which is a key second messenger in signal transduction pathways.^[3]

Table 1: Physicochemical Properties of 1-Oleoyl-2-acetyl-sn-glycerol

Property	Value	References
CAS Number	86390-77-4	[2] [4] [5]
Molecular Formula	C ₂₃ H ₄₂ O ₅	[4] [6]
Molecular Weight	398.57 g/mol	[4]
Appearance	Oil	[2] [5]
Purity	≥90% - ≥97% (depending on supplier)	[2] [7]
Solubility	Soluble in DMSO and ethanol. [4]	[4] [5] [6]

Safe Handling and Personal Protective Equipment (PPE)

OAG is classified as a flammable liquid and is harmful if swallowed, in contact with skin, or if inhaled.[\[8\]](#) It can also cause serious eye irritation.[\[8\]](#) Therefore, appropriate safety precautions must be taken.

Table 2: Safety and Handling Precautions

Precaution	Description	References
Ventilation	Ensure good ventilation/exhaustion at the workplace. Use only outdoors or in a well-ventilated area. Prevent the formation of aerosols.	[8]
Fire Prevention	Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking. Protect against electrostatic charges. Use non-sparking tools.	[8]
Personal Protective Equipment (PPE)	Eyeshields, gloves.[5] Wear appropriate protective clothing.	[5][8]
Hygiene	Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.	[8]

In case of exposure, follow these first aid measures:

- After inhalation: Supply fresh air. If required, provide artificial respiration. Keep the patient warm and consult a doctor if symptoms persist.[8]
- After skin contact: Immediately rinse with water.[8]
- After eye contact: Rinse opened eye for several minutes under running water. If symptoms persist, consult a doctor.[8]
- If swallowed: Rinse mouth. Do not induce vomiting. Call a poison center or doctor if you feel unwell.[8]

Storage and Stability

Proper storage is crucial to maintain the integrity and activity of OAG.

Table 3: Storage and Stability Guidelines

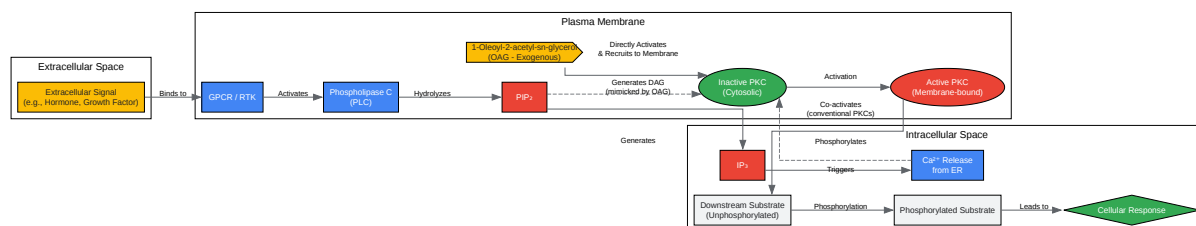
Condition	Recommendation	References
Long-term Storage	Store at -20°C.[4][5] Some suppliers recommend -80°C.[6][9]	[4][5][6][9]
Short-term Storage	Store at -20°C.[4]	[4]
Shipping	Shipped at ambient temperature or on dry ice.[4][10]	[4][10]
Stability	Can be stored for up to 12 months under desiccating conditions.[4] Solutions are unstable and should be reconstituted just prior to use.[2]	[2][4]
Storage of Solutions	Stock solutions in DMSO can be stored at -20°C but should ideally be used within a few weeks. Avoid repeated freeze-thaw cycles.	

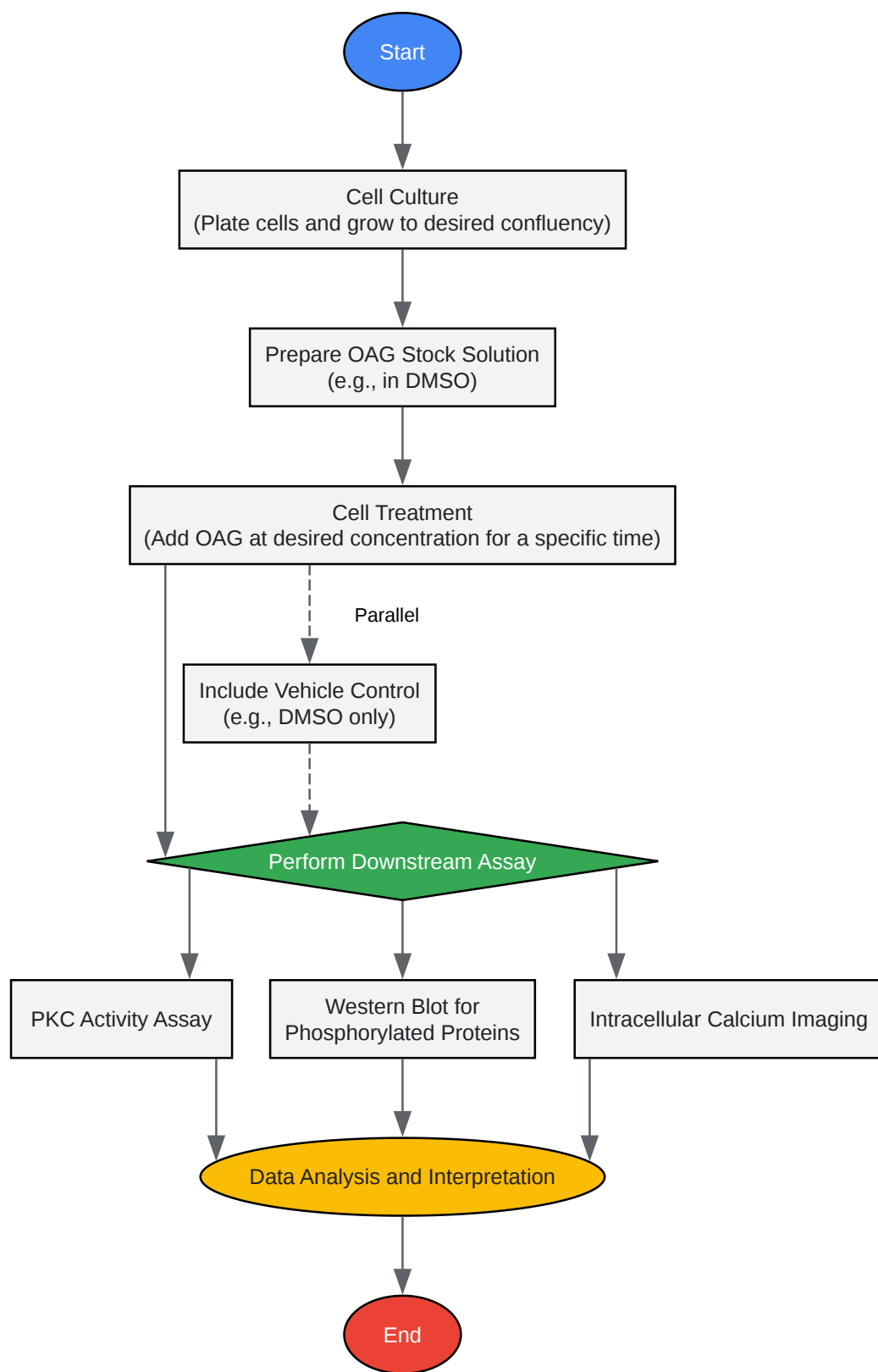
Disposal

Dispose of OAG and its containers in accordance with local, regional, national, and international regulations.[6] It is recommended to contact a licensed professional waste disposal service.[6] Do not allow the product to enter sewers or surface and ground water.[6][8] In case of a spill, absorb the material with a non-combustible, inert material such as sand or diatomite and place it in a sealed container for disposal.[6]

Signaling Pathways

OAG primarily functions by activating Protein Kinase C (PKC). This occurs in a pathway that is initiated by the activation of Phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG).[3] While IP₃ stimulates the release of intracellular calcium, DAG (mimicked by OAG) recruits and activates PKC at the cell membrane.[3] Activated PKC then phosphorylates a variety of downstream substrate proteins, leading to diverse cellular responses.[3]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. caymanchem.com [caymanchem.com]
- 7. Activation of TRPC channels contributes to OA-NO₂-induced responses in guinea-pig dorsal root ganglion neurons - PMC [pmc.ncbi.nlm.nih.gov]
- 8. benchchem.com [benchchem.com]
- 9. Western Blot for Phosphorylated Proteins - Tips & Troubleshooting | Bio-Techne [bio-techne.com]
- 10. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for 1-Oleoyl-2-acetyl-sn-glycerol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013814#safe-handling-storage-and-disposal-of-1-oleoyl-2-acetyl-glycerol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com